

Technical Safety & Handling Guide: 2,3-Dichloro-5-iodopyridine

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Compound of Interest

Compound Name: 2,3-Dichloro-5-iodopyridine

CAS No.: 97966-01-3

Cat. No.: B1321507

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Part 1: Executive Summary & Chemical Identity

2,3-Dichloro-5-iodopyridine is a highly functionalized heterocyclic building block. Its value in drug discovery lies in its orthogonal reactivity: the C-5 iodine atom and the C-2/C-3 chlorine atoms offer distinct handles for sequential functionalization. However, this reactivity necessitates strict handling protocols to prevent degradation (deiodination) and ensure operator safety against halogenated organic toxicity.

Physicochemical Profile[1][2][3][4]

Property	Data	Note
CAS Number	97966-01-3	Unique Identifier
Molecular Formula		
Molecular Weight	273.89 g/mol	High halogen content increases density
Appearance	Off-white to light brown solid	Iodides often discolor upon oxidation
Solubility	DCM, DMSO, DMF, Ethyl Acetate	Poorly soluble in water; lipophilic
Melting Point	> 50°C (Predicted/Analogous)	Solid at RT; handle as dust hazard
Storage Class	11 (Combustible Solids)	Keep cold (2–8°C) and dark

Part 2: Toxicological Assessment & Hazard Identification

GHS Classification & Hazard Statements

Based on structure-activity relationships (SAR) of polyhalogenated pyridines, the following GHS classifications apply.

- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) - Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) - Causes serious eye irritation.
- STOT - Single Exposure: Category 3 (H335) - May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Expert Insight: The "Why" Behind the Hazards

- Lipophilicity: The presence of three halogen atoms renders this molecule highly lipophilic. This facilitates rapid absorption through the skin and cell membranes, making dermal

exposure a critical risk vector alongside inhalation.

- Sensitization Potential: Halogenated pyridines are known sensitizers. Repeated exposure, even at sub-toxic levels, can lead to hypersensitivity.
- Lability of Iodine: The C-I bond is the weakest bond in the molecule. Exposure to light or heat can liberate iodine radicals or HI, which are corrosive and toxic.

Part 3: Engineering Controls & Personal Protective Equipment (PPE)

PPE Selection Logic

Standard nitrile gloves are often insufficient for halogenated heterocycles dissolved in organic solvents (like DCM).

- Hand Protection:
 - Solid Handling: Double Nitrile gloves (minimum thickness 0.11 mm).
 - Solution Handling (DCM/Chloroform): Silver Shield (Laminate) or Viton gloves are required. Nitrile degrades rapidly in chlorinated solvents, exposing the skin to the dissolved pyridine.
- Respiratory Protection:
 - Work strictly within a certified chemical fume hood.
 - If handling large quantities (>10g) of powder outside a hood (not recommended), use a P3/N100 particulate respirator.
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield recommended during scale-up reactions (>50g).

Part 4: Operational Protocols & Reactivity

Storage & Stability

- Light Sensitivity: Iodides are photosensitive. Store in amber glass vials or wrap clear containers in aluminum foil.

- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen). Moisture can hydrolyze the C-2 chlorine over time (though slow), but oxygen promotes deiodination.
- Temperature: Refrigerate at 2–8°C to maximize shelf life.

Handling Workflow (Weighing & Solubilization)

Static electricity is a major issue with crystalline halogenated pyridines, causing "fly-away" powder that contaminates balances.



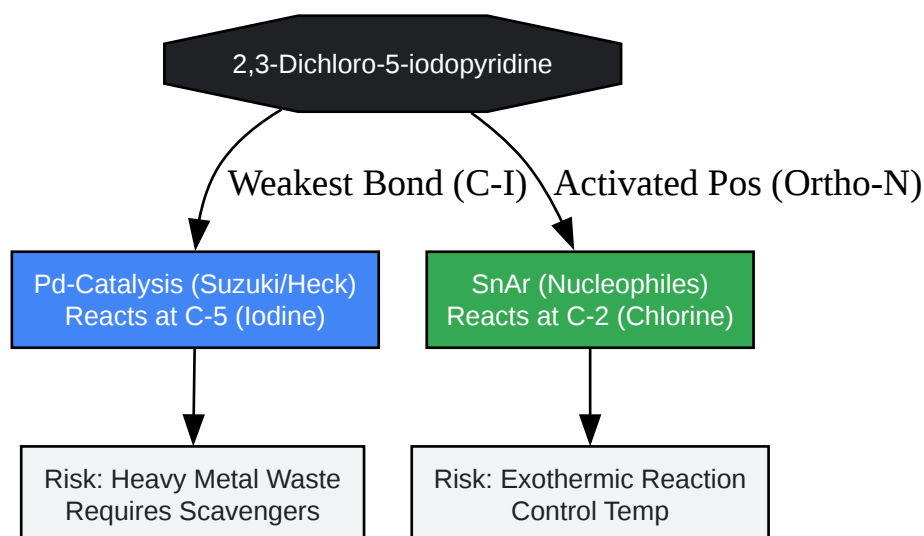
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Figure 1: Safe handling workflow to minimize respiratory exposure and hydrolysis risks.

Reaction Selectivity & Safety

Understanding the reactivity profile is crucial for safety and yield.

- C-5 Iodine: Reacts first in Pd-catalyzed cross-couplings (Suzuki, Sonogashira).
- C-2 Chlorine: Reacts first in Nucleophilic Aromatic Substitution ().
- Safety Implication: When performing Lithium-Halogen exchange, the C-5 Iodine will exchange extremely rapidly. Exotherms are likely. Add reagents (e.g., -PrMgCl) slowly at low temperatures (-20°C to -78°C).



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Figure 2: Orthogonal reactivity map highlighting the distinct chemical pathways and associated risks.

Part 5: Emergency Response & Waste Disposal Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Don double nitrile gloves, goggles, and a respirator (if powder is airborne).
- Containment: Do not dry sweep. Wet the powder with a high-boiling inert solvent (e.g., heptane) to prevent dust generation, then wipe up with chemically resistant pads.
- Decontamination: Clean surface with a mild detergent and water solution.

Waste Disposal[11]

- Strict Segregation: Do NOT dispose of in general trash or aqueous waste.
- Stream: Must go into Halogenated Organic Waste.
- Reasoning: Incineration of this compound generates HCl, HI, and NO_x gases. Specialized high-temperature incinerators with scrubbers are required.

References

- PubChem. (2023). Compound Summary: Halogenated Pyridines Toxicity Profile. National Library of Medicine.[3] Retrieved from [\[Link\]](#)
- Baran Lab. (2009). Haloselectivity of Heterocycles. Princeton University. Retrieved from [\[Link\]](#)

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Sources

- [1. 2,3-DICHLORO-5-IODOPYRIDINE price,buy 2,3-DICHLORO-5-IODOPYRIDINE - chemicalbook \[m.chemicalbook.com\]](#)
- [2. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [3. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
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